

Application Notes and Protocols: Eriochrome Black T in Pharmaceutical Analysis

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Compound of Interest

Compound Name: Eriochrome Black A

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Eriochrome Black T (EBT), a complexometric indicator and azo dye, serves as a versatile reagent in various pharmaceutical analyses. Its ability to form colored complexes with metal ions and its reactivity in redox and ion-pair formation reactions make it suitable for the quantitative determination of a wide range of pharmaceutical compounds. These application notes provide detailed protocols for the use of EBT in complexometric titrations and spectrophotometric analysis of pharmaceuticals.

Complexometric Titration of Metal-Containing Pharmaceuticals

Eriochrome Black T is widely used as an indicator in complexometric titrations with ethylenediaminetetraacetic acid (EDTA) to determine the concentration of metal ions in pharmaceutical formulations.^{[1][2]} The principle involves the formation of a colored complex between the metal ion and EBT. At the endpoint of the titration, EDTA displaces EBT from the metal complex, resulting in a distinct color change.^[1]

Application Example: Determination of Calcium Gluconate

This protocol describes the determination of calcium content in a calcium gluconate injection using EDTA titration with EBT as an indicator.^[3]

Quantitative Data Summary

Parameter	Value	Reference
Analyte	Calcium Gluconate	[3]
Titrant	0.05 M Disodium Edetate (EDTA)	[3]
Indicator	Eriochrome Black T (also referred to as Mordant Black II)	[3]
Buffer	Ammonia Buffer (pH 10)	[3]
Endpoint Color Change	Wine-red to Blue	[1][3]

Experimental Protocol

Materials:

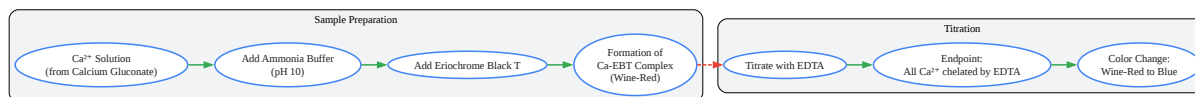
- Calcium gluconate sample
- 0.05 M Disodium Edetate (EDTA) solution
- Eriochrome Black T indicator solution
- Ammonia buffer solution (pH 10)
- Distilled water
- Burette, pipette, conical flask, volumetric flask[3]

Procedure:

- Sample Preparation: Accurately pipette a known volume of the calcium gluconate solution into a conical flask.
- Buffering: Add a sufficient volume of ammonia buffer (pH 10) to the conical flask to maintain the required pH for the complexation reaction.[3]
- Indicator Addition: Add a few drops of the Eriochrome Black T indicator solution. The solution will turn a wine-red color due to the formation of the Ca-EBT complex.[3]

- Titration: Titrate the sample solution with the standardized 0.05 M EDTA solution from a burette. Continuously swirl the conical flask during titration.
- Endpoint Determination: The endpoint is reached when the color of the solution changes from wine-red to a clear blue. This indicates that all the calcium ions have been chelated by EDTA.[1]
- Calculation: Calculate the concentration of calcium gluconate in the sample based on the volume of EDTA solution consumed.

Logical Relationship of Complexometric Titration



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Caption: Workflow for the complexometric titration of Calcium Gluconate using EBT.

Spectrophotometric Determination of Pharmaceuticals

Eriochrome Black T can be utilized in spectrophotometric methods for the analysis of various drugs. These methods are often based on the formation of ion-pair complexes or the involvement of EBT in redox reactions, leading to the formation of a colored product that can be quantified.[4][5]

Application Example: Determination of Sulphanilamides

This method is based on the azocoupling reaction of the diazotized sulphanilamide with one of the products of the redox destruction of EBT, forming a colored azo compound.[4][6]

Quantitative Data Summary

Parameter	Value	Reference
Analytes	Ten different Sulphanilamides	[4]
Linearity Range	3 to 64 µg/ml (depending on the sulphanilamide)	[4][6][7]
Analysis Time	Under 30 minutes	[4][6][8]
Reproducibility (Sr)	~ 0.040	[4][6][7]
Wavelength of Max. Absorbance (λ _{max})	Varies with the specific sulphanilamide	[4]

Experimental Protocol

Materials:

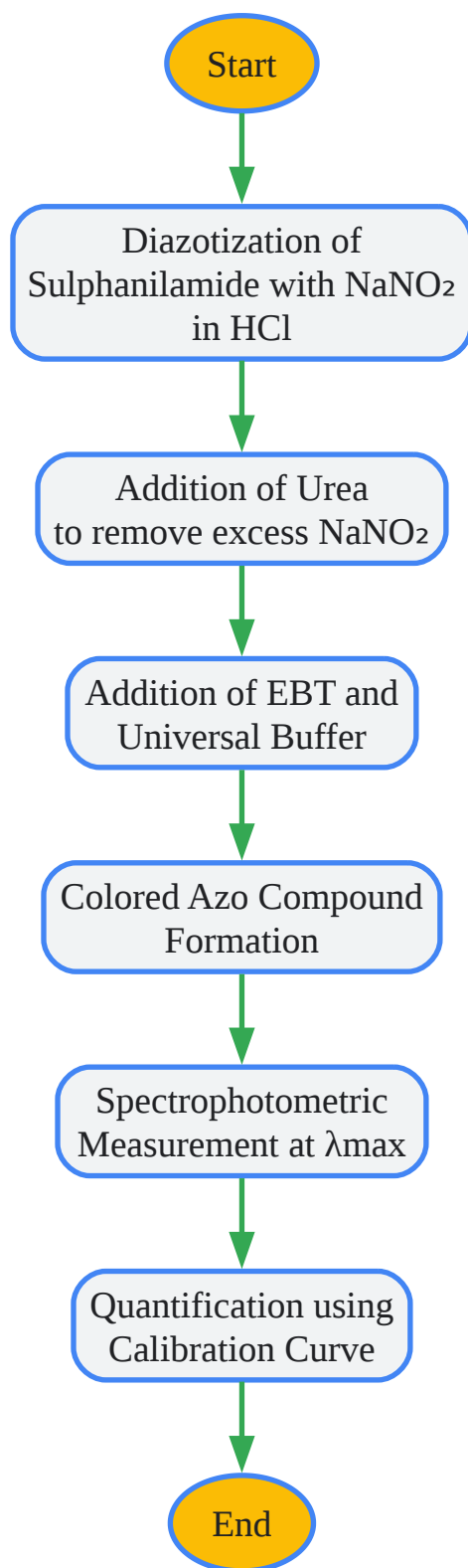
- Sulphanilamide sample
- 1.0 M Hydrochloric acid solution
- 5.0 x 10⁻² M Sodium nitrite solution
- 2.5 M Urea solution
- 6.0 x 10⁻³ M Eriochrome Black T solution
- 0.04 M Universal Buffer Mixture (UBM)
- UV-Vis Spectrophotometer[4]

Procedure:

- Diazotization:
 - Place 5.0 ml of 1.0 M hydrochloric acid solution into a 25 ml volumetric flask.

- Add a sample solution containing 4–64 µg/ml of the sulphanilamide in the final volume.
- Add 0.5 ml of 5.0×10^{-2} M sodium nitrite solution.
- Stir the mixture and let it stand for 20 minutes at room temperature.[\[4\]](#)
- Removal of Excess Nitrite:
 - Add 0.5 ml of 2.5 M urea solution to destroy the excess nitrite ions.
 - Stir the mixture and let it stand for 10 minutes at room temperature.[\[4\]](#)
- Color Formation:
 - Add 1.5 ml of 6.0×10^{-3} M EBT solution.
 - Add 2.5 ml of 0.04 M UBM solution.[\[4\]](#)
- Measurement:
 - Dilute the solution to the mark with distilled water and mix well.
 - Measure the absorbance of the resulting colored solution at the predetermined λ_{max} against a reagent blank.
- Quantification:
 - Construct a calibration curve by plotting absorbance versus concentration for a series of standard solutions.
 - Determine the concentration of the sulphanilamide in the sample from the calibration curve.

Experimental Workflow for Sulphanilamide Analysis



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Caption: Spectrophotometric analysis workflow for Sulphanilamides using EBT.

Application Example: Extractive Spectrophotometric Determination of Antipsychotic Drugs

This method involves the formation of a red-colored ion-pair complex between antipsychotic drugs (such as sulpiride, olanzapine, clozapine, and aripiprazole) and Eriochrome Black T.[5]

Quantitative Data Summary

Drug	Linearity Range (µg/ml)	λ_{max} (nm)	Stoichiometry (Drug:EBT)	Reference
Sulpiride (SUP)	4-30	514	1:1	[5]
Olanzapine (OLP)	4-20	514	1:1	[5]
Clozapine (CLP)	2-18	514	1:1	[5]
Aripiprazole (ARP)	4-26	514	1:1	[5]

Experimental Protocol

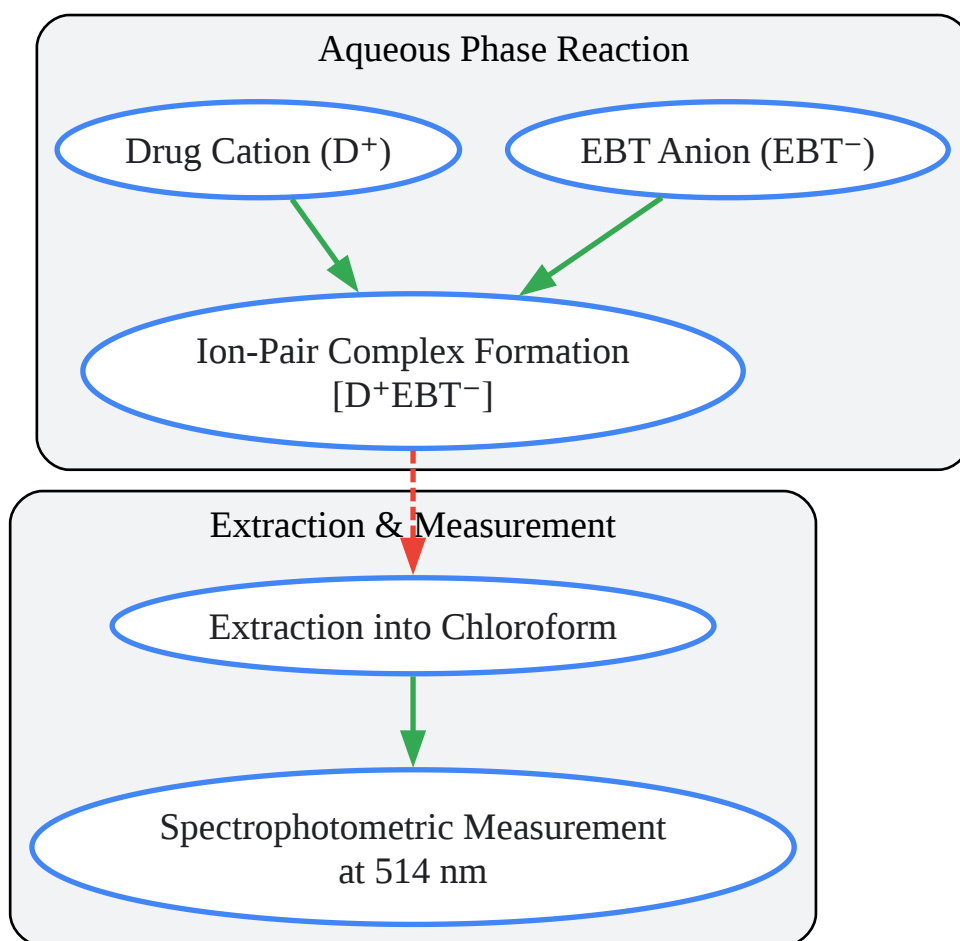
Materials:

- Antipsychotic drug sample (SUP, OLP, CLP, or ARP)
- Eriochrome Black T solution
- Acidic buffer solution
- Chloroform
- UV-Vis Spectrophotometer
- Separatory funnels[5]

Procedure:

- **Sample and Reagent Preparation:** Prepare standard stock solutions of the antipsychotic drugs and a working solution of Eriochrome Black T.
- **Ion-Pair Complex Formation:**
 - In a separatory funnel, mix an aliquot of the drug solution with the EBT solution in an acidic buffer medium.
 - Shake the mixture to facilitate the formation of the colored ion-pair complex.[\[5\]](#)
- **Extraction:**
 - Add a known volume of chloroform to the separatory funnel.
 - Shake vigorously to extract the ion-pair complex into the organic layer.
 - Allow the layers to separate.[\[5\]](#)
- **Measurement:**
 - Collect the chloroform layer containing the colored complex.
 - Measure the absorbance of the solution at 514 nm against a reagent blank prepared in the same manner without the drug.[\[5\]](#)
- **Quantification:**
 - Prepare a series of standards with known concentrations of the drug and follow the same procedure to create a calibration curve.
 - Determine the concentration of the drug in the sample by comparing its absorbance with the calibration curve.

Logical Relationship of Ion-Pair Extraction



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Caption: Formation and extraction of the drug-EBT ion-pair complex.

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References

- 1. Eriochrome Black T - Wikipedia [en.wikipedia.org]
- 2. chemiis.com [chemiis.com]
- 3. teachmint.storage.googleapis.com [teachmint.storage.googleapis.com]

- 4. chem.lnu.edu.ua [chem.lnu.edu.ua]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. Eriochrome Black T – a New Analytical Reagent for Spectrophotometric Determination of Sulphanilamides | Academic Journals and Conferences [science.lpnu.ua]
- 8. scribd.com [scribd.com]
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